

stability and storage conditions for 4-Iodo-2,6-dimethylaniline

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Compound of Interest

Compound Name: 4-Iodo-2,6-dimethylaniline

Cat. No.: B1296278

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Technical Support Center: 4-Iodo-2,6-dimethylaniline

This technical support center provides essential information on the stability and storage of **4-Iodo-2,6-dimethylaniline**, a key intermediate in pharmaceutical synthesis.^[1] It also offers troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in their experimental work.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **4-Iodo-2,6-dimethylaniline**?

A1: To ensure the stability and integrity of **4-Iodo-2,6-dimethylaniline**, it is crucial to adhere to proper storage conditions. The compound should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.^[2] Several sources recommend refrigeration at 2-8°C, while others suggest storage at ambient room temperature is also acceptable. For long-term stability, storing under an inert atmosphere, such as nitrogen or argon, is recommended. It is also important to protect the compound from light, moisture, heat, and sources of ignition.

Q2: How stable is **4-Iodo-2,6-dimethylaniline** under normal laboratory conditions?

A2: **4-Iodo-2,6-dimethylaniline** is generally stable under recommended storage conditions. However, like many aniline derivatives, it can be sensitive to light and air, which may lead to

gradual degradation over time, often indicated by a change in color. For optimal stability, minimize exposure to ambient conditions and store in a dark, cool, and dry place.

Q3: What are the known incompatibilities of **4-Iodo-2,6-dimethylaniline**?

A3: **4-Iodo-2,6-dimethylaniline** is incompatible with strong oxidizing agents, acids, acid chlorides, and halogens. Contact with these substances can lead to vigorous reactions and decomposition of the compound. It is also advisable to avoid contact with certain metals and plastics.

Q4: What are the physical properties of **4-Iodo-2,6-dimethylaniline**?

A4: **4-Iodo-2,6-dimethylaniline** is typically a white to off-white crystalline solid. It has a melting point of approximately 52-53°C.

Q5: What are the potential degradation pathways for **4-Iodo-2,6-dimethylaniline**?

A5: While specific degradation pathways for **4-Iodo-2,6-dimethylaniline** are not extensively documented in publicly available literature, degradation of halogenated anilines can occur through several mechanisms. These include dehalogenation (removal of the iodine atom), oxidation of the amino group, and polymerization. Under anaerobic conditions, reductive deamination has also been observed in similar compounds.[3] Forced degradation studies can help to identify the specific degradation products under various stress conditions.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Discoloration of the solid (yellowing or browning)	Exposure to air and/or light.	Store the compound in a tightly sealed, amber-colored vial under an inert atmosphere (e.g., nitrogen or argon). Minimize the frequency and duration of opening the container.
Inconsistent analytical results (e.g., varying purity)	Improper storage leading to degradation.	Re-evaluate storage conditions. Ensure the container is properly sealed and stored at the recommended temperature, protected from light. Consider re-purifying the material if significant degradation is suspected.
Poor solubility in a non-polar solvent	Potential degradation or presence of impurities.	Confirm the purity of the compound using a suitable analytical technique like HPLC. If impurities are present, purification may be necessary.
Unexpected side reactions in a synthesis	Presence of degradation products that may interfere with the reaction.	Use freshly sourced or recently purified 4-Iodo-2,6-dimethylaniline. Analyze the starting material for purity before use.

Quantitative Data Summary

Table 1: Recommended Storage Conditions for **4-Iodo-2,6-dimethylaniline**

Parameter	Condition	Reference
Temperature	2-8°C or Room Temperature	[2]
Atmosphere	Inert gas (Nitrogen or Argon) recommended	[2]
Light	Keep in a dark place	[2]
Moisture	Store in a dry place	
Container	Tightly closed container	

Table 2: Physical and Chemical Properties of **4-Iodo-2,6-dimethylaniline**

Property	Value	Reference
CAS Number	4102-53-8	
Molecular Formula	C ₈ H ₁₀ IN	
Molecular Weight	247.08 g/mol	
Appearance	White to off-white crystals	[1]
Melting Point	52-53°C	[1]
Purity	≥98.0%	[1]

Experimental Protocols

Protocol 1: Forced Degradation Study of 4-Iodo-2,6-dimethylaniline

This protocol outlines a general procedure for conducting a forced degradation study to identify potential degradation products and establish the stability-indicating nature of an analytical method.

1. Preparation of Stock Solution:

- Prepare a stock solution of **4-Iodo-2,6-dimethylaniline** in a suitable solvent (e.g., acetonitrile or methanol) at a concentration of 1 mg/mL.

2. Stress Conditions:

- Acid Hydrolysis:
 - To 1 mL of the stock solution, add 1 mL of 0.1 M HCl.
 - Heat the mixture at 60°C for 24 hours.
 - Cool the solution, neutralize with 0.1 M NaOH, and dilute to a final concentration of 100 µg/mL with the mobile phase.
- Base Hydrolysis:
 - To 1 mL of the stock solution, add 1 mL of 0.1 M NaOH.
 - Keep the mixture at room temperature for 24 hours.
 - Neutralize the solution with 0.1 M HCl and dilute to a final concentration of 100 µg/mL with the mobile phase.
- Oxidative Degradation:
 - To 1 mL of the stock solution, add 1 mL of 3% hydrogen peroxide.
 - Keep the solution at room temperature for 24 hours, protected from light.
 - Dilute to a final concentration of 100 µg/mL with the mobile phase.
- Thermal Degradation:
 - Place a known amount of solid **4-Iodo-2,6-dimethylaniline** in a hot air oven at 105°C for 24 hours.
 - After cooling, dissolve the solid in the solvent to prepare a solution with a concentration of 100 µg/mL.

- Photolytic Degradation:
 - Expose a solution of **4-Iodo-2,6-dimethylaniline** (100 µg/mL) to UV light (254 nm) and visible light for a specified duration (e.g., 24 hours).
 - A control sample should be kept in the dark under the same conditions.

3. Analysis:

- Analyze all the stressed samples, along with a non-stressed control sample, using a stability-indicating HPLC method (see Protocol 2).
- Compare the chromatograms to identify and quantify the degradation products.

Protocol 2: Stability-Indicating HPLC Method

This protocol provides a starting point for developing a stability-indicating HPLC method for the analysis of **4-Iodo-2,6-dimethylaniline** and its degradation products.

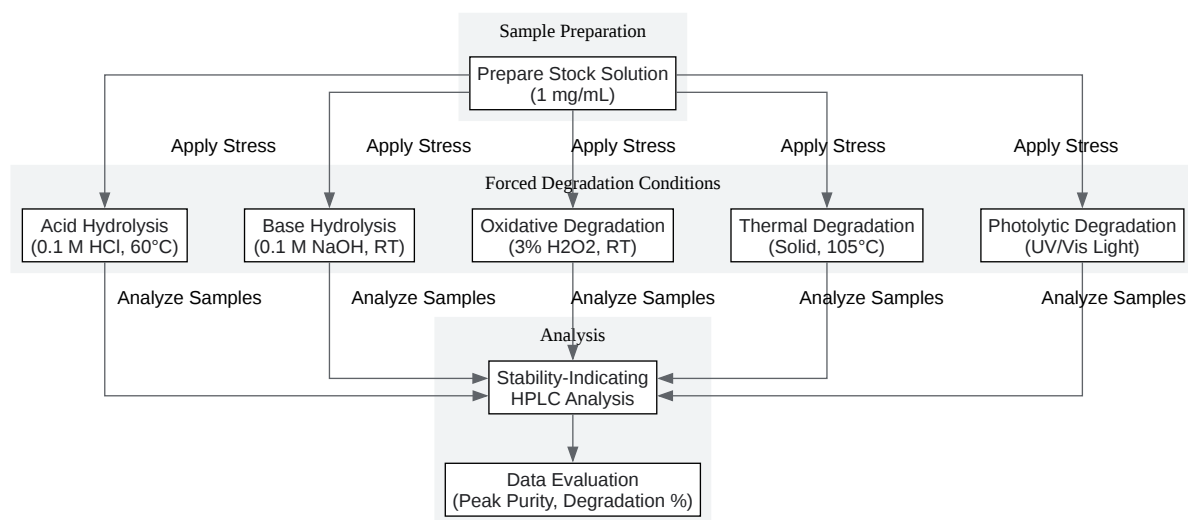
1. Chromatographic Conditions:

- Column: C18 column (e.g., 150 mm x 4.6 mm, 5 µm).[4]
- Mobile Phase: A gradient mixture of a buffered aqueous phase (e.g., 0.1% phosphoric acid in water, pH adjusted to 3.0) and an organic solvent (e.g., acetonitrile or methanol).[5]
- Flow Rate: 1.0 mL/min.[4]
- Detection Wavelength: 220 nm.[5]
- Column Temperature: 30°C.[4]
- Injection Volume: 10 µL.

2. Method Validation:

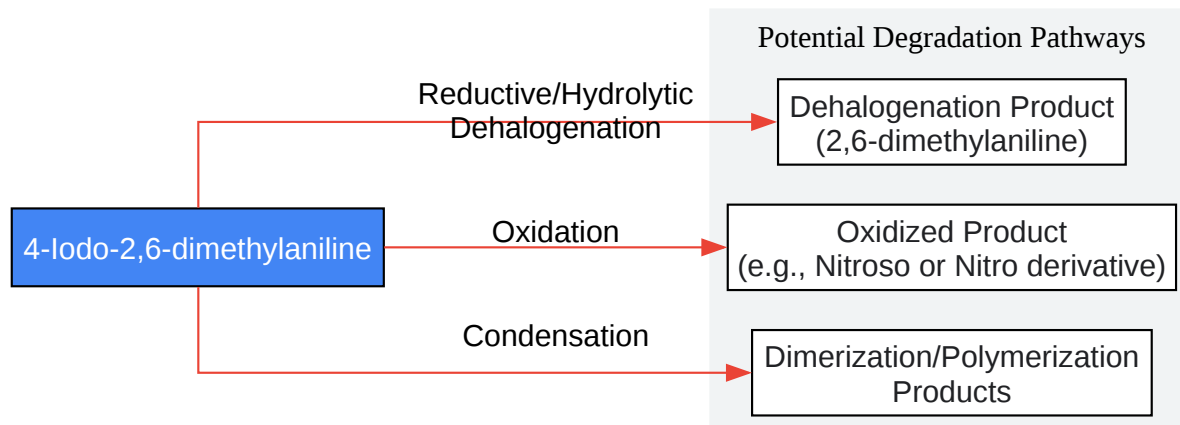
- The method should be validated according to ICH guidelines to ensure it is accurate, precise, specific, linear, and robust for the intended purpose.[6]

Visualizations



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Caption: Workflow for the forced degradation study of **4-Iodo-2,6-dimethylaniline**.



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Caption: Potential degradation pathways for **4-Iodo-2,6-dimethylaniline** under stress.

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